

Application Notes and Protocols for AMG28 in High-Throughput Screening

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Compound of Interest

Compound Name: AMG28

Cat. No.: B15580836

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Introduction

AMG28 is a potent and selective multi-kinase inhibitor, demonstrating significant activity against Phosphatidylinositol-3-Phosphate 5-Kinase (PIKfyve), Mitogen-Activated Protein Kinase Kinase Kinase 14 (MAP3K14 or NIK), and Tau Tubulin Kinase 1 (TTBK1). Its narrow kinome-wide selectivity makes it a valuable tool for investigating the roles of these kinases in various cellular processes and a promising starting point for drug discovery programs. These application notes provide detailed protocols for utilizing **AMG28** in high-throughput screening (HTS) campaigns to identify and characterize modulators of its primary targets.

Mechanism of Action

AMG28 exerts its biological effects by inhibiting the catalytic activity of its target kinases.

- **PIKfyve:** Inhibition of PIKfyve disrupts the synthesis of phosphatidylinositol 3,5-bisphosphate (PI(3,5)P₂), a key lipid messenger involved in endosomal trafficking, lysosome homeostasis, and autophagy. This disruption can lead to enlarged endosomes and lysosomes, and interfere with processes such as viral entry and cancer cell survival.
- **MAP3K14 (NIK):** As a central regulator of the non-canonical NF-κB signaling pathway, NIK's inhibition by **AMG28** can modulate immune responses and inflammatory processes. The

non-canonical NF- κ B pathway is activated by a subset of Tumor Necrosis Factor Receptor (TNFR) superfamily members.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- TTBK1: TTBK1 is a neuron-specific kinase implicated in the hyperphosphorylation of tau protein, a hallmark of several neurodegenerative diseases, including Alzheimer's disease.[\[4\]](#)[\[5\]](#)[\[6\]](#) Inhibition of TTBK1 by **AMG28** may therefore have therapeutic potential in these conditions.

Data Presentation

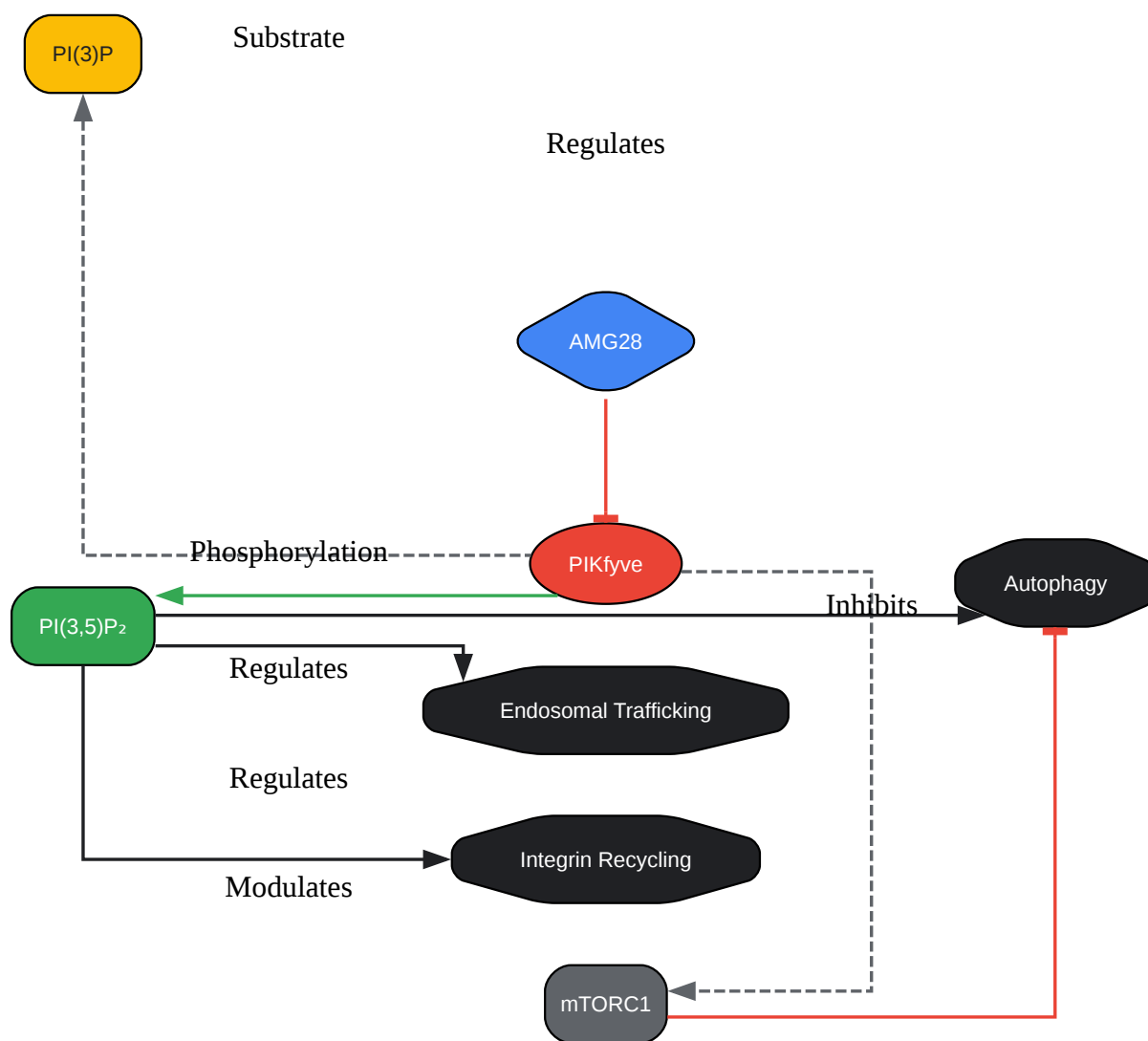
The following table summarizes the inhibitory activity of **AMG28** and other relevant compounds against their respective targets. This data is crucial for designing and interpreting HTS experiments.

Compound	Target	Assay Type	IC ₅₀ (nM)	Z'-Factor	Reference
AMG28	PIKfyve	Enzymatic	2.2	> 0.5 (typical)	
AMG28	TTBK1	Enzymatic	805	Not Reported	[7]
AMG28	TTBK2	Enzymatic	988	Not Reported	[7]
YM-201636	PIKfyve	Enzymatic	33	Not Reported	[8]
Apilimod	PIKfyve	Enzymatic	14	Not Reported	[8]
SGC-PIKFYVE-1	PIKfyve	Enzymatic	6.9	Not Reported	[9]
SGC-PIKFYVE-1	PIKfyve	NanoBRET	4.0	Not Reported	[9]

Note: A Z'-factor greater than 0.5 is generally considered indicative of a robust and reliable HTS assay.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) While a specific Z'-factor for a PIKfyve HTS assay was not found in the literature, a well-optimized assay should aim for this range.

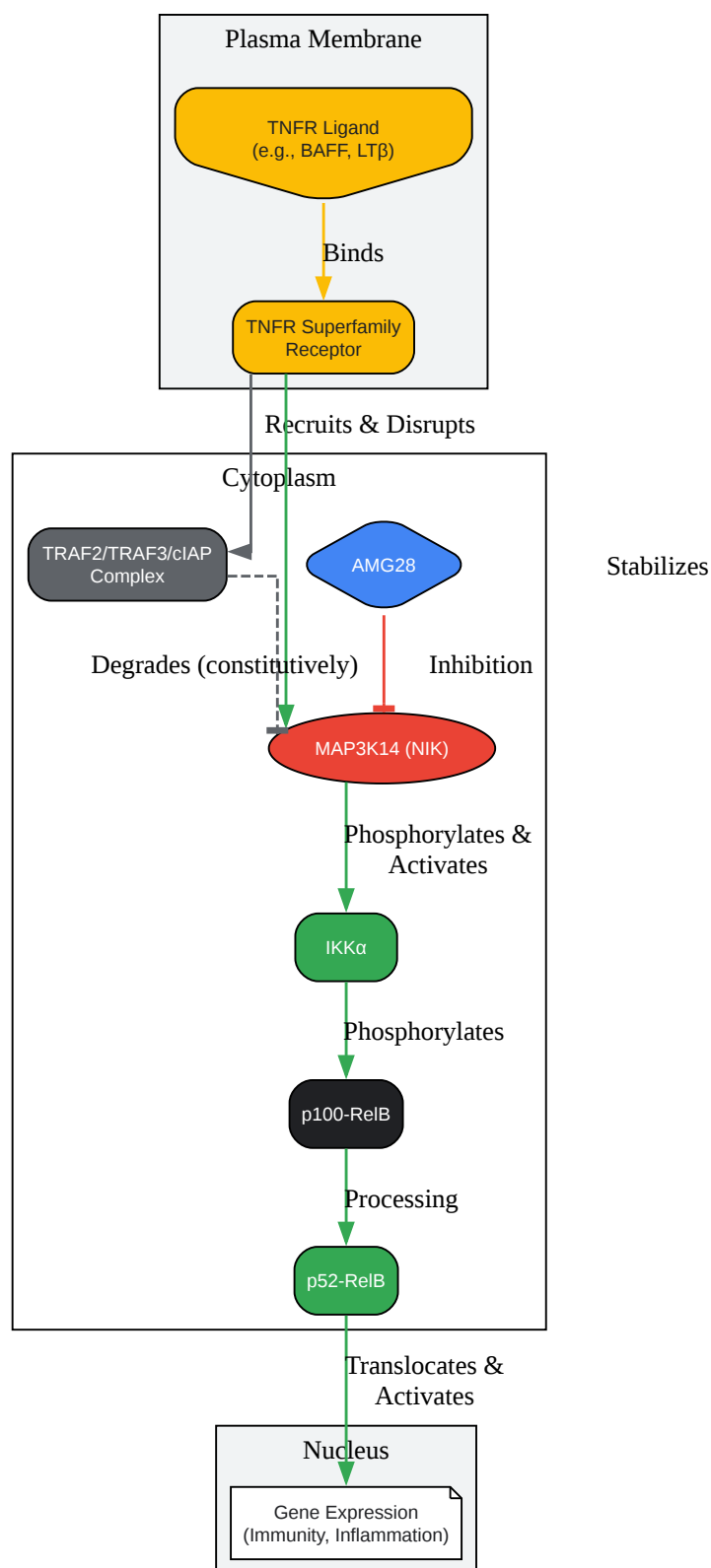
Signaling Pathways

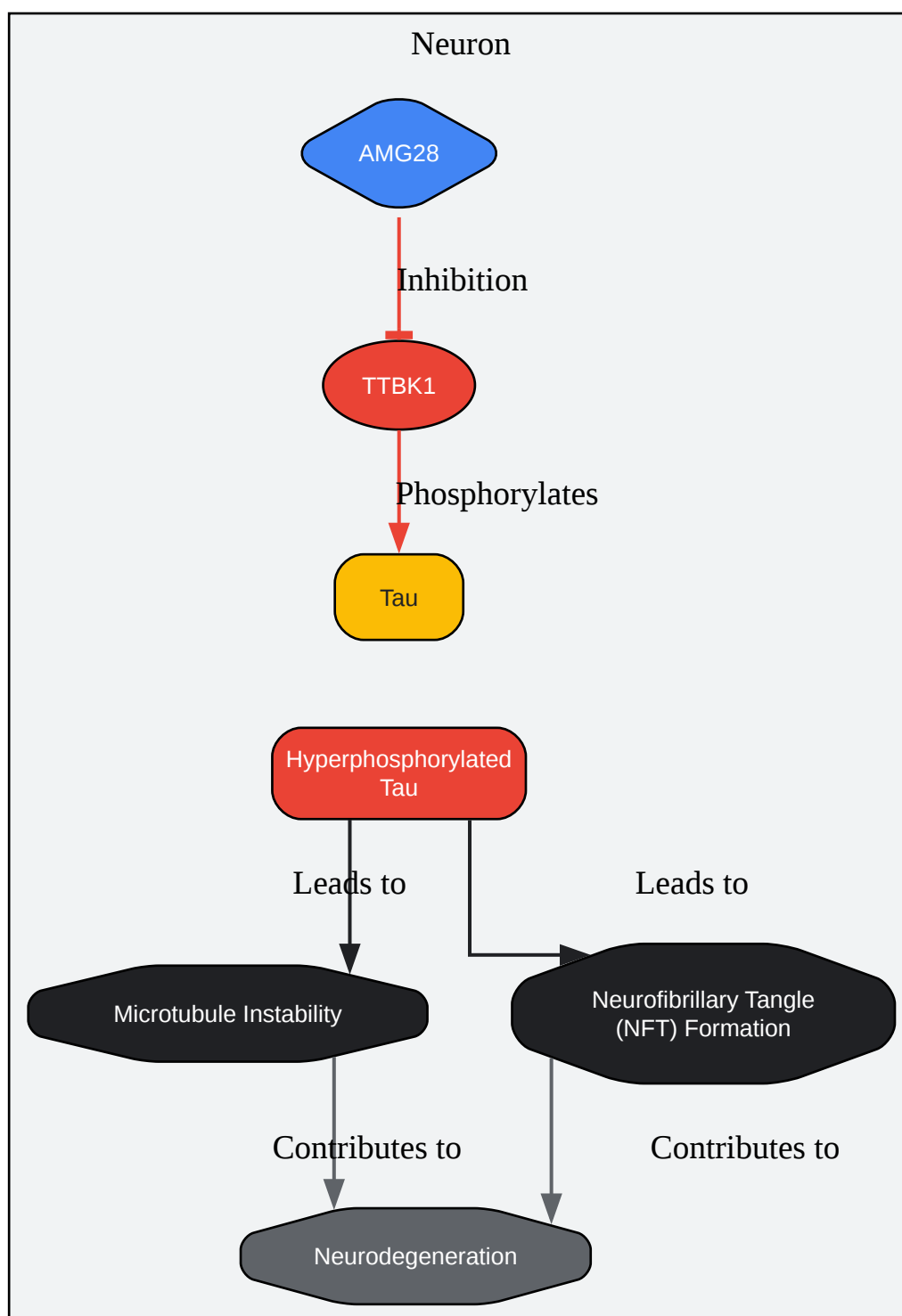
The following diagrams illustrate the signaling pathways modulated by **AMG28**'s primary targets.

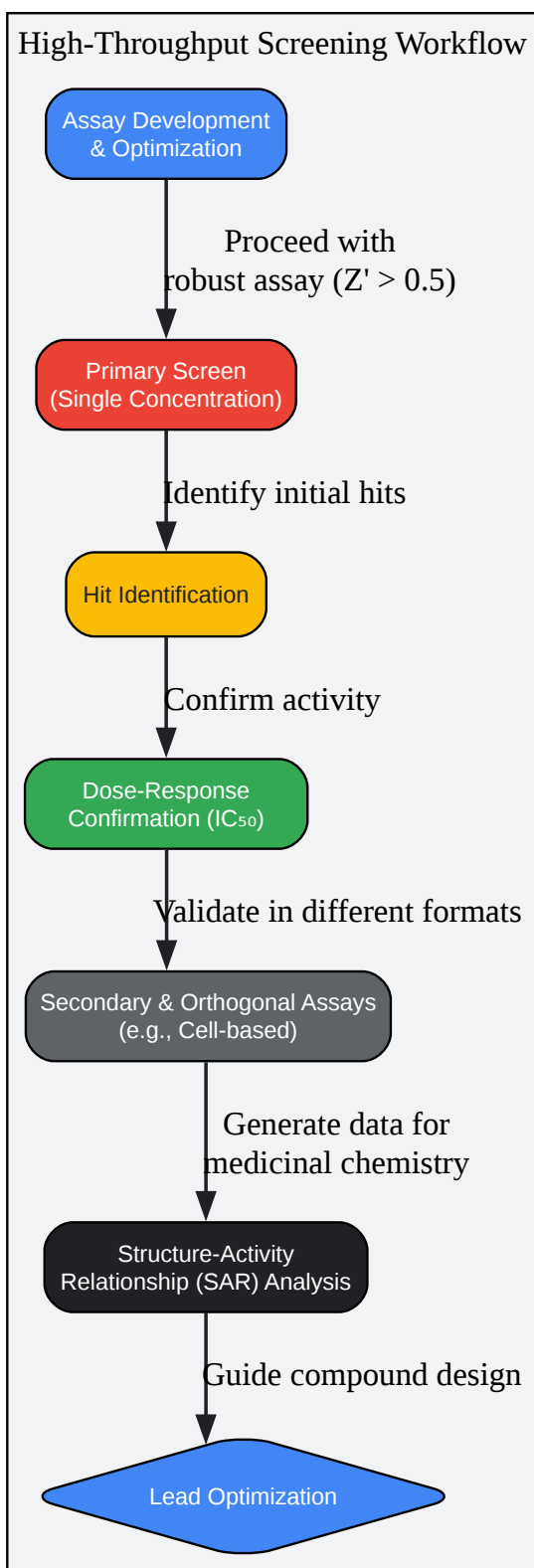


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Caption: PIKfyve Signaling Pathway.







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